

WST-3 Formazan: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	WST-3	
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For researchers, scientists, and professionals in drug development, understanding the tools of the trade is paramount. This in-depth technical guide explores the core properties of the formazan product derived from **WST-3**, a water-soluble tetrazolium salt. This guide provides a comprehensive overview of its physicochemical characteristics, the underlying biochemistry of its formation, and detailed experimental protocols for its application in cell-based assays.

Introduction to WST-3 and its Formazan Product

Water-soluble tetrazolium salt-3 (**WST-3**) is a chromogenic dye used in colorimetric assays to assess cell viability and metabolic activity. Like other tetrazolium salts, **WST-3** is reduced by cellular dehydrogenases, primarily via intracellular reductants like NADH and NADPH, to a colored formazan product.[1][2] A key advantage of **WST-3** is that its resulting formazan dye is water-soluble, eliminating the need for a solubilization step that is required for older tetrazolium salts like MTT. This property allows for a more streamlined and high-throughput workflow.[3]

The reduction of **WST-3** is facilitated by an electron mediator, such as 1-methoxy-5-methylphenazinium methyl sulfate (1-methoxy PMS), which transfers electrons from intracellular NADH or NADPH to the extracellular **WST-3**.[1][4] The intensity of the resulting dark red formazan color is directly proportional to the number of metabolically active, viable cells.

Physicochemical Properties of WST-3 Formazan



The utility of **WST-3** formazan in quantitative assays is underpinned by its distinct physicochemical properties. A summary of these properties is presented in the table below.

Property	Value	Reference
Chemical Name	2-(4-lodophenyl)-3-(2,4- dinitrophenyl)-5-(2,4- disulfophenyl)-2H-tetrazolium, monosodium salt	[5]
Molecular Formula	C19H10IN6NaO10S2	[5]
Molecular Weight	696.34 g/mol	
Appearance	Dark red solution	
Absorption Maximum (λmax)	433 nm	[4][6]
Molar Extinction Coefficient (ε)	>30,000 M ⁻¹ cm ⁻¹ at 433 nm	[7]
Solubility	Water-soluble	[4]

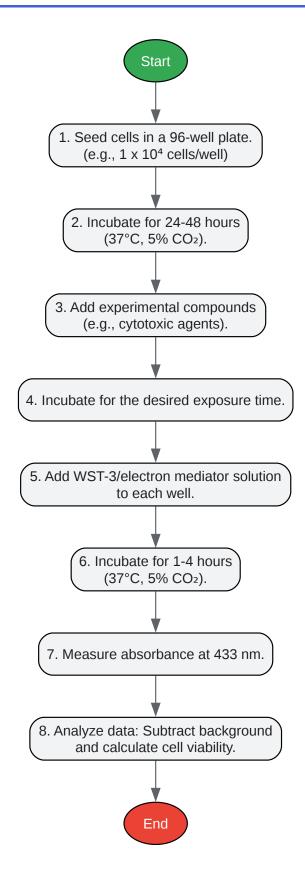
Biochemical Mechanism of WST-3 Formazan Formation

The conversion of **WST-3** to its formazan derivative is a biochemical process indicative of cellular metabolic health. The fundamental pathway involves the enzymatic reduction of the tetrazolium ring.









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